

Proper Disposal Procedures for 3M™ Weatherstrip Adhesive 08011

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Compound of Interest

Compound Name: 3M-011

Cat. No.: B1664604

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This document provides essential safety and logistical information for the proper disposal of 3M™ Weatherstrip Adhesive 08011. The following procedures are designed to ensure the safe handling and disposal of this product for researchers, scientists, and drug development professionals.

Product Identification:

- Product Name: 3M™ Weatherstrip Adhesive - Black
- Part Number: 08011

Quantitative Data Summary

For quick reference, the following table summarizes key quantitative data related to the physical and chemical properties of 3M™ Weatherstrip Adhesive 08011.

Property	Value
Physical State	Medium paste liquid
Color	Black
Odor	Mild Odor
pH	No data available
Melting Point/Freezing Point	No data available
Boiling Point	82.4 °C
Flash Point	11 °C [Test Method: Closed Cup]
Flammable Limits (LEL)	2 % volume
Flammable Limits (UEL)	12.7 % volume
Vapor Pressure	33 mmHg [@ 68 °F]
Vapor Density	2.1
Density	0.789 g/ml
Specific Gravity	0.789 [Ref Std: WATER=1]
Solubility in Water	Complete

Experimental Protocols: Disposal Procedures

The recommended disposal method for 3M™ Weatherstrip Adhesive 08011 is incineration in a permitted hazardous waste incinerator.^[1] As a disposal alternative, the waste product can be disposed of in a permitted hazardous waste facility.^[2]

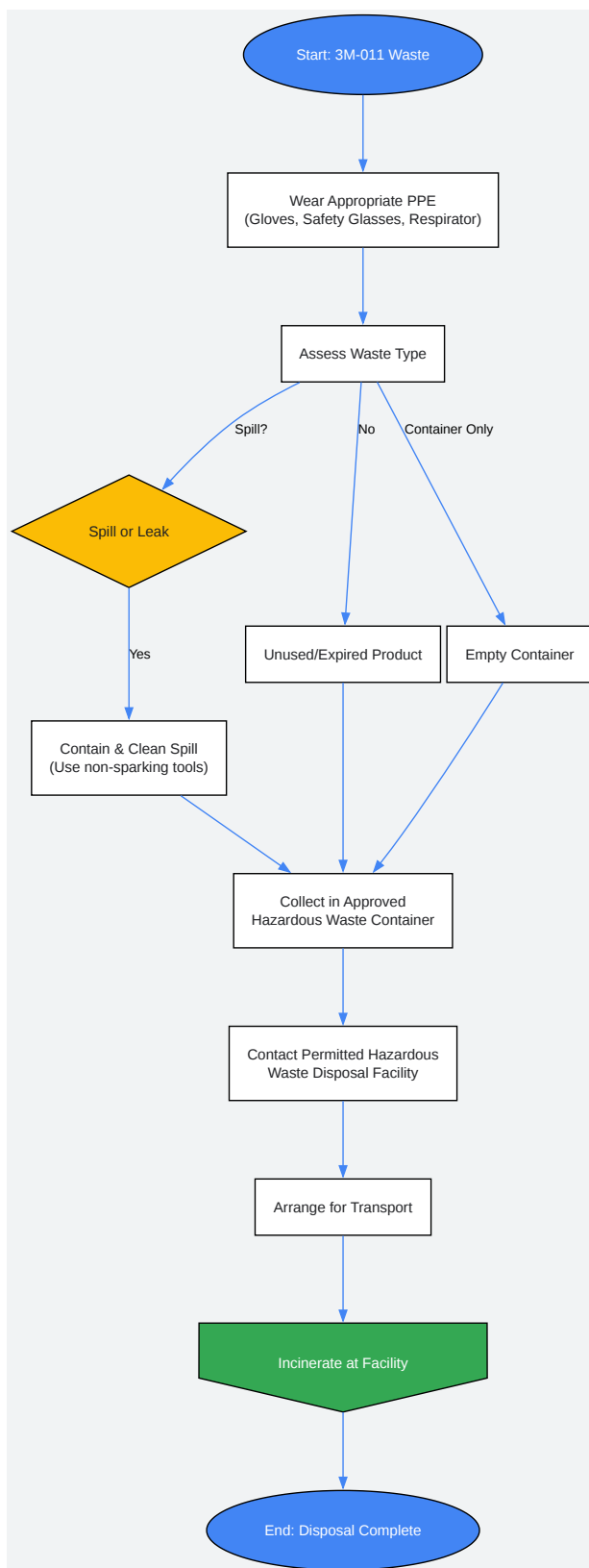
Step-by-Step Disposal Protocol:

- **Personal Protective Equipment (PPE):** Before handling the product, ensure appropriate PPE is worn, including safety glasses with side shields, and gloves made from nitrile rubber or polyvinyl alcohol (PVA).^[1] In areas with inadequate ventilation, a NIOSH-approved respirator with organic vapor cartridges should be used.^[2]

- **Container Management:** Keep the product container tightly closed when not in use. Store in a well-ventilated area away from heat, sparks, open flames, and other sources of ignition.[1]
- **Waste Collection:**
 - For unused or unwanted product, do not dispose of it in the regular trash or down the drain.
 - Collect the waste material in a suitable, properly labeled, sealed metal container approved for transportation by appropriate authorities.[3]
- **Spill Management:**
 - In case of a spill, evacuate the area and remove all ignition sources.[2]
 - Ventilate the area with fresh air. For large spills or in confined spaces, use mechanical ventilation.[4]
 - Use non-sparking tools to collect as much of the spilled material as possible.[3]
 - For isocyanate-containing spills, a decontaminant solution (90% water, 8% concentrated ammonia, 2% detergent) can be poured on the spill and allowed to react for 10 minutes.[4]
- **Final Disposal:**
 - Dispose of the collected waste through a licensed hazardous waste disposal facility.[1][4]
 - The primary recommended method is incineration.[1]
 - Empty containers should be treated as hazardous waste unless otherwise defined by applicable regulations.[4]
 - Consult with local, regional, and national regulations to ensure full compliance.[4][5]

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of 3M™ Weatherstrip Adhesive 08011.



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Caption: Logical workflow for the safe disposal of **3M-011** waste product.

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